

Essential Disposal Procedures for 8-Prenyldaidzein

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Compound of Interest

Compound Name: 8-Prenyldaidzein

Cat. No.: B173932

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This guide provides comprehensive, step-by-step instructions for the safe handling and proper disposal of **8-Prenyldaidzein** (CAS No. 135384-00-8), an isoflavonoid compound used in laboratory research.^{[1][2]} Adherence to these procedures is critical for ensuring the safety of laboratory personnel and protecting the environment from a substance classified as very toxic to aquatic life.^[1]

Immediate Safety and Hazard Information

Before handling or disposing of **8-Prenyldaidzein**, it is crucial to understand its associated hazards as outlined in its Safety Data Sheet (SDS). The compound is classified under the Globally Harmonized System (GHS) with significant health and environmental warnings.^[1]

Hazard Classification Data

The primary hazards associated with **8-Prenyldaidzein** are summarized below.

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. ^[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. ^[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. ^[1]

Required Personal Protective Equipment (PPE)

To mitigate risks of exposure, all personnel must use appropriate PPE when handling **8-Prenylidaidzein**.[\[1\]](#)

PPE Category	Specification	Rationale
Hand Protection	Chemically resistant, impervious gloves.	To prevent direct skin contact. [1]
Eye Protection	Safety goggles with side-shields.	To protect eyes from splashes or airborne particles. [1]
Skin and Body Protection	Impervious clothing, such as a laboratory coat.	To prevent contamination of personal clothing. [1]
Respiratory Protection	A suitable respirator should be used in areas with inadequate ventilation or where dust may be generated.	To prevent inhalation of the compound. [1]

Spill Management and Emergency Procedures

In the event of a spill, prompt and correct action is necessary to contain the material and prevent environmental release or personnel exposure.

Spill Cleanup Protocol:

- **Evacuate and Secure:** Restrict access to the spill area.
- **Ventilate:** Ensure the area is well-ventilated, using a chemical fume hood if the spill is contained within one.
- **Contain and Collect:** Carefully sweep or scoop the solid material. Avoid generating dust. The SDS explicitly states to "Collect spillage."[\[1\]](#)
- **Package Waste:** Place all contaminated materials (including cleaning supplies and PPE) into a designated, sealable, and clearly labeled hazardous waste container.

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and decontaminating solution. All cleaning materials must also be disposed of as hazardous waste.

Personnel Exposure First Aid:

- Skin Contact: Thoroughly rinse the affected skin with large amounts of water and remove contaminated clothing.[1]
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[1]
- Ingestion: If swallowed, call a POISON CENTER or physician. Rinse the mouth with water.[1]

Step-by-Step Disposal Protocol

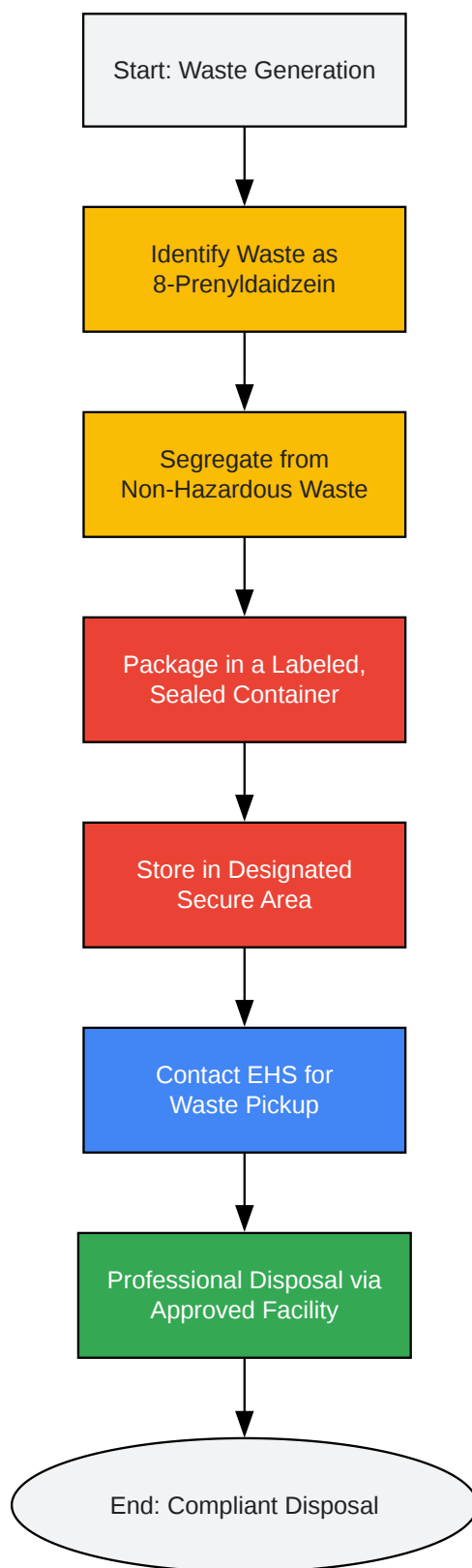
The disposal of **8-Prenylaidzein** and its containers must be managed through an approved waste disposal plant.[1] Disposing of this chemical down the drain or in regular trash is strictly prohibited due to its high aquatic toxicity.[1]

- Waste Identification and Segregation: All waste streams containing **8-Prenylaidzein**, including unused product, contaminated consumables (e.g., gloves, weigh paper, pipette tips), and spill cleanup materials, must be identified as hazardous waste. This waste must be segregated from non-hazardous materials.
- Containerization: Collect all solid and liquid waste in a durable, leak-proof, and chemically compatible container with a secure, sealable lid.
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**8-Prenylaidzein**," and the relevant hazard pictograms (e.g., harmful, environmental hazard). The date when waste was first added to the container (the accumulation start date) must also be clearly marked.[3]
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area. The storage area should be away from incompatible materials and protected from environmental exposure.[1]

- Arrange for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste management contractor to arrange for the pickup and final disposal of the waste.^[4]^[5] Follow all local, state, and federal regulations for hazardous waste disposal.^[4]

Disposal Workflow Visualization

The logical workflow for the proper disposal of **8-Prenylidaidzein** is illustrated in the diagram below.



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Caption: Logical workflow for the compliant disposal of **8-Prenylidaidzein** waste.

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